

Technical Guide: Physicochemical Profiling of Z-His-Met-OH

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Compound of Interest

Compound Name: *Z-His-met-oh*

Cat. No.: *B1352442*

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Executive Summary

Z-His-Met-OH (CAS: 2641-13-6) is a protected dipeptide widely utilized as a synthetic intermediate and a substrate for enzymatic specificity studies (e.g., carboxypeptidase assays). Its physicochemical behavior is dominated by two competing structural features: the hydrophobic Benzyloxycarbonyl (Z or Cbz) protecting group and the amphoteric Histidine side chain.

This guide provides a definitive operational framework for researchers working with **Z-His-Met-OH**. The critical insight for successful handling is that solubility is strictly pH-dependent, and stability is compromised by Methionine oxidation. Protocols detailed here prioritize the prevention of sulfoxide formation and the avoidance of precipitation during aqueous dilution.

Physicochemical Characterization

To predict behavior in solution, one must deconstruct the molecule into its functional domains.

Feature	Chemical Moiety	Impact on Behavior
N-Terminus	Benzyloxycarbonyl (Z)	Hydrophobic Cap: Eliminates N-terminal charge; significantly reduces water solubility; provides UV absorbance at 257 nm.
Side Chain 1	Histidine (His)	pH Switch: Imidazole ring (pKa ~6.0). Protonated and soluble at pH < 5.0; neutral and aggregation-prone at pH > 6.5.
Side Chain 2	Methionine (Met)	Oxidation Risk: Thioether is highly susceptible to Reactive Oxygen Species (ROS), forming Methionine Sulfoxide (+16 Da).
C-Terminus	Carboxyl (-COOH)	Acidic: pKa ~3.6. Deprotonated at neutral pH, but insufficient to solubilize the Z-group without organic co-solvents.

Theoretical Properties:

- Molecular Weight: 420.48 g/mol
- Molecular Formula: C₁₉H₂₄N₄O₅S^[1]
- Isoelectric Point (pI): Not applicable in the traditional sense due to the blocked N-terminus; however, the molecule transitions from net neutral to net positive below pH 6.0.

Solubility Profile

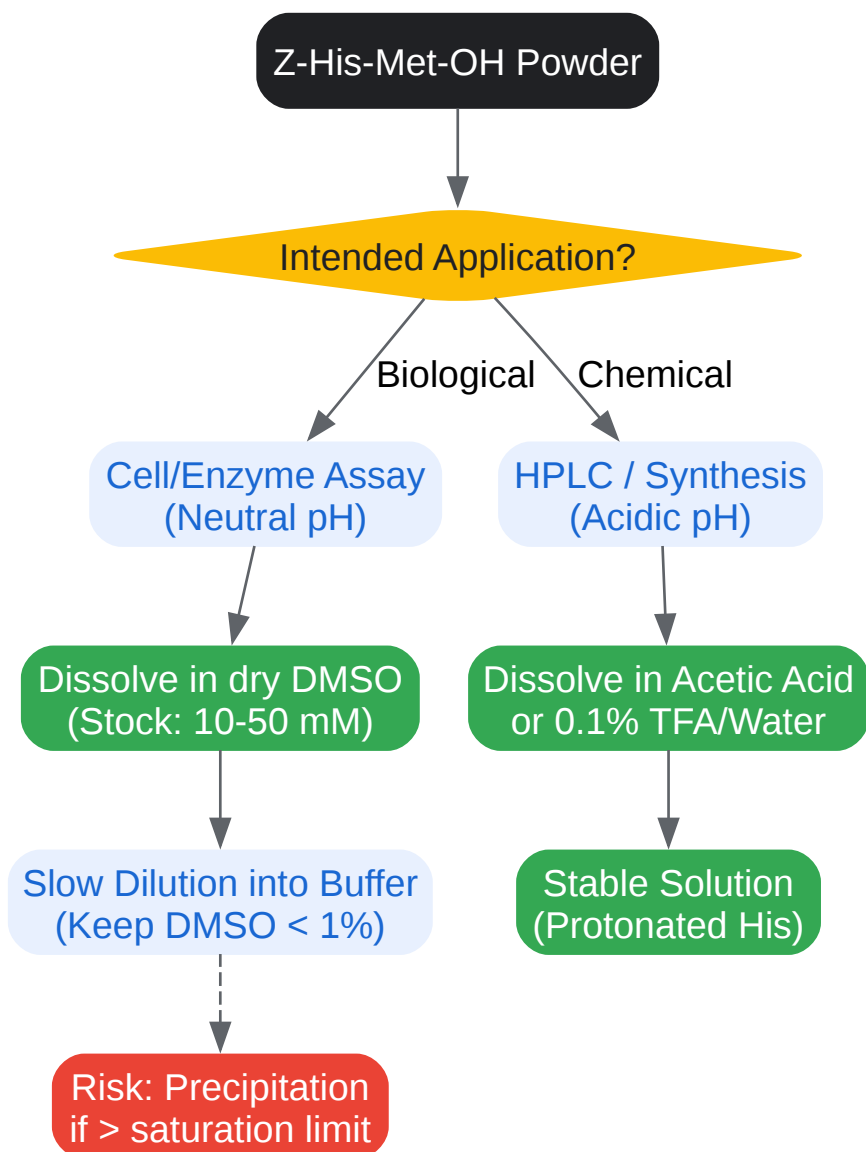
The most common failure mode with **Z-His-Met-OH** is precipitation upon dilution into neutral biological buffers (e.g., PBS pH 7.4). The Z-group renders the molecule lipophilic, while the Histidine is uncharged at neutral pH.

Solubility Decision Matrix

- Primary Solvent (Stock): DMSO (Dimethyl Sulfoxide) or DMF (Dimethylformamide). Solubility is typically >20 mg/mL.
- Secondary Solvent (Acidic): Glacial Acetic Acid or 0.1 M HCl. Soluble due to His protonation.
- Incompatible: Neutral Water, PBS, Tris (pH 7–8) without organic modifiers.

Visualization: Solubility Workflow

The following decision tree illustrates the correct protocol for solubilization based on the intended application.



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Figure 1: Solubility decision tree. For biological assays, DMSO stocks are mandatory. For chemical analysis, acidic conditions are preferred to ensure complete dissolution.

Stability & Degradation Pathways

The stability of **Z-His-Met-OH** is governed by the sensitivity of the Methionine thioether to oxidation. This reaction is irreversible under standard storage conditions and alters the hydrophobicity and biological recognition of the peptide.

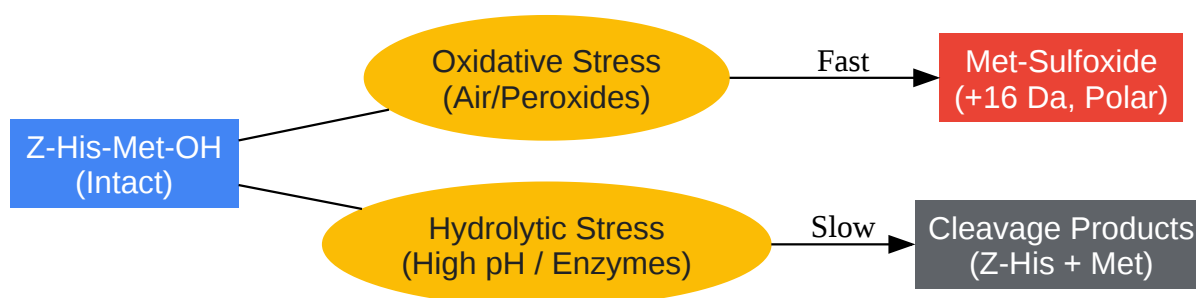
Methionine Oxidation[2][3]

- Mechanism: Atmospheric oxygen or peroxides in solvents attack the sulfur atom.
- Product: Methionine Sulfoxide (Met(O)).
- Detection: Mass shift of +16 Da; reduced retention time on Reverse-Phase HPLC (RP-HPLC) due to increased polarity of the sulfoxide.

Hydrolysis

- Conditions: Extreme pH (>10 or <2) or presence of peptidases.
- Result: Cleavage of the peptide bond (releasing Z-His and Met) or removal of the Z-group (requires strong acid like HBr/AcOH or hydrogenolysis).

Visualization: Degradation Mechanism



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Figure 2: Primary degradation pathways. Met oxidation is the most immediate threat during handling and storage.

Experimental Protocols

Preparation of Stock Solutions (Self-Validating Protocol)

This protocol ensures the peptide is fully dissolved and protected from oxidation.

- Solvent Prep: Degas anhydrous DMSO with Argon or Nitrogen for 5 minutes to remove dissolved oxygen.
- Weighing: Weigh **Z-His-Met-OH** powder into a verified amber glass vial (protects from light-induced oxidation).
- Dissolution: Add degassed DMSO to achieve a concentration of 10–50 mM.
 - Validation: Vortex for 30 seconds. Inspect visually against a light source. The solution must be crystal-clear. If hazy, sonicate for 10 seconds.
- Storage: Aliquot immediately into single-use tubes. Flush with inert gas, cap tightly, and store at -20°C.

Analytical HPLC Method

To assess purity and detect the sulfoxide impurity (+16 Da).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 214 nm (peptide bond) and 257 nm (Z-group specificity).
- Expected Result:

- Met-Sulfoxide Impurity: Elutes earlier (more polar).
- **Z-His-Met-OH** Main Peak: Elutes later (hydrophobic Z-group interaction).

Handling & Storage Recommendations

Parameter	Recommendation	Rationale
Storage Temp	-20°C (Long term)	Slows chemical hydrolysis and oxidation kinetics.
Atmosphere	Inert Gas (Ar/N ₂)	Prevents Methionine oxidation by atmospheric oxygen.
Container	Amber Glass / Foil	Prevents photo-oxidation of the Met residue.
Thawing	Equilibrate to RT	Prevents condensation inside the vial, which introduces water and hydrolysis risk.

References

- PubChem. (n.d.). **Z-His-Met-OH** Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]
- Sewald, N., & Jakubke, H. D. (2009). Peptides: Chemistry and Biology. Wiley-VCH.

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Sources

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